

Safeguarding Research: Proper Disposal Procedures for Reveromycin C

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **Reveromycin C**

Cat. No.: **B15601952**

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For researchers, scientists, and drug development professionals, ensuring laboratory safety and proper chemical handling is paramount. This document provides essential guidance on the proper disposal of **Reveromycin C**, a polyketide with antifungal and antiproliferative properties, to ensure minimal environmental impact and adherence to safety protocols.

Immediate Safety and Handling Precautions

Before initiating any disposal procedures, it is crucial to handle **Reveromycin C** with appropriate personal protective equipment (PPE). This includes, but is not limited to, protective gloves, clothing, eye protection, and face protection. Work should be conducted under a chemical fume hood to avoid inhalation of any dust or aerosols.^[1] Do not eat, drink, or smoke when handling this product. In case of accidental swallowing, call a poison center or doctor; if the individual is exposed or concerned, seek medical advice.

Step-by-Step Disposal Protocol

The primary directive for the disposal of **Reveromycin C** is to adhere to all national and local regulations.^[2] Waste materials must be disposed of through an approved waste disposal plant. ^[1]

1. Waste Identification and Segregation:

- Designate a specific, clearly labeled waste container for **Reveromycin C** residues and contaminated materials.

- Do not mix **Reveromycin C** waste with other chemical waste streams.[2]

2. Container Management:

- Leave the chemical in its original container whenever possible.[2]
- If transferring to a new container, ensure it is appropriate for chemical waste and properly labeled with the contents.
- Uncleaned empty containers should be treated as if they still contain the product and disposed of in the same manner.[2]

3. Collection and Storage of Waste:

- Store the waste container in a designated, secure area, away from incompatible materials such as strong acids and bases.[1]
- The storage area should be locked up or accessible only to qualified and authorized personnel.

4. Final Disposal:

- Arrange for the collection of the **Reveromycin C** waste by a licensed and approved waste disposal company.
- Provide the waste disposal company with a copy of the Safety Data Sheet (SDS) for **Reveromycin C**.

Spill Management: In the event of a spill, cover drains to prevent the product from entering them.[2] Collect, bind, and pump off spills. For dry spills, take up the material carefully, avoiding the generation of dust, and place it in the designated waste container for proper disposal.[2] Clean the affected area thoroughly.

Quantitative Data Summary

The following table summarizes key quantitative data for **Reveromycin C**.

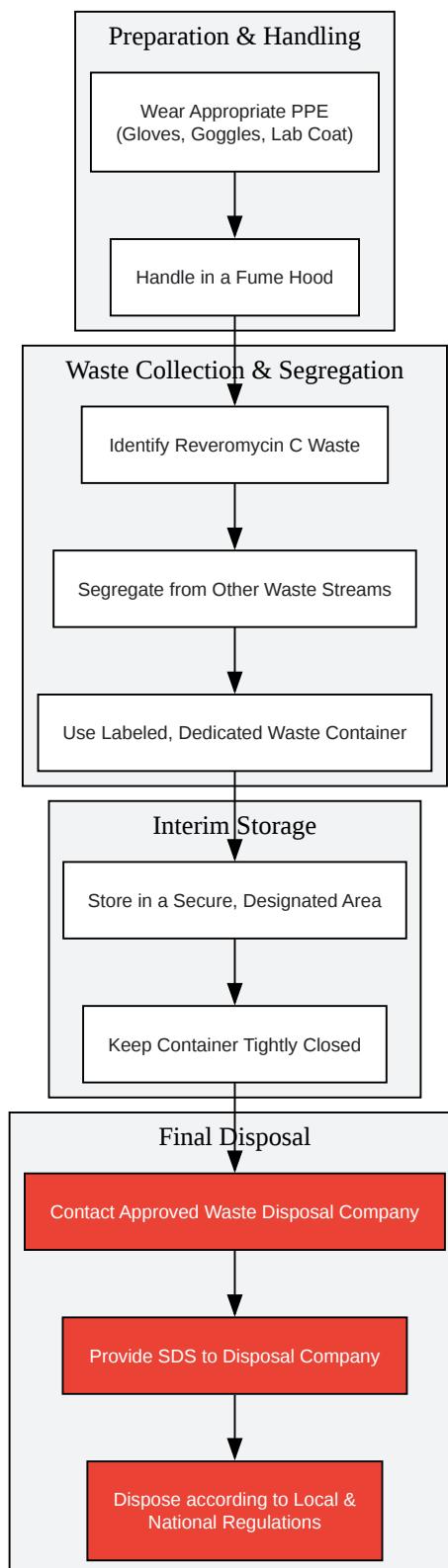
Property	Value	Reference
CAS Number	144860-69-5	[3][4][5]
Molecular Formula	C ₃₇ H ₅₄ O ₁₁	[3]
Formula Weight	674.8 g/mol	[3]
Purity	≥95%	[3][4]
Storage	-20°C	[3]
Solubility	Soluble in Methanol, Ethyl acetate	[4]

Experimental Protocols

While this document focuses on disposal, it is important to note that all experimental work with **Reveromycin C** should be conducted following established laboratory safety protocols. The Safety Data Sheet (SDS) should be consulted for detailed information on handling, hazards, and first-aid measures before beginning any experiment.[1][2][6]

Visualizing the Disposal Workflow

To further clarify the disposal process, the following diagram illustrates the logical steps for the proper disposal of **Reveromycin C**.



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Caption: Logical workflow for the proper disposal of **Reveromycin C**.

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